

# Personal protective equipment for handling SB-612111 hydrochloride

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## Compound of Interest

Compound Name: SB-612111 hydrochloride

Cat. No.: B1663074

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## Essential Safety and Handling of SB-612111 Hydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling of potent pharmacological compounds like **SB-612111 hydrochloride** is paramount. This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans to minimize risk and ensure a safe laboratory environment.

## Compound Data

A summary of the key quantitative data for **SB-612111 hydrochloride** is provided below for easy reference.

Property	Value	Source
Molecular Weight	454.86 g/mol	[1]
Purity	≥97%	[1]
Solubility	Soluble to 100 mM in DMSO and to 50 mM in ethanol.[1]	
Storage Temperature	-20°C	

## Personal Protective Equipment (PPE)

Given that **SB-612111 hydrochloride** is a potent NOP receptor antagonist intended for laboratory research use only, comprehensive PPE is mandatory to prevent accidental exposure.<sup>[1][2]</sup> The following PPE should be worn at all times when handling the compound:

- **Eye and Face Protection:** Chemical safety goggles or a face shield are essential to protect against splashes and airborne particles.<sup>[3][4]</sup>
- **Skin Protection:** A lab coat and protective gloves (e.g., nitrile) must be worn.<sup>[3][4]</sup> Contaminated clothing should not be allowed out of the workplace and must be decontaminated or disposed of properly.<sup>[3]</sup>
- **Respiratory Protection:** For handling powders or when aerosolization is possible, a dust respirator or working in a well-ventilated area with local exhaust ventilation is necessary to avoid inhalation.<sup>[3][4]</sup>

## Operational Plan: Safe Handling and Storage

Adherence to a strict operational plan is critical for the safe handling and storage of **SB-612111 hydrochloride**.

### Handling:

- Do not breathe dust.<sup>[3]</sup>
- Avoid contact with eyes, skin, and clothing.<sup>[3]</sup>
- Wash hands and any exposed skin thoroughly after handling.<sup>[3][4]</sup>
- Do not eat, drink, or smoke in areas where the chemical is handled.<sup>[3][4]</sup>
- Use the compound only in a well-ventilated area or within a closed system.<sup>[3]</sup>

### Storage:

- Store at -20°C in a tightly closed container.<sup>[3]</sup>

- Store in a locked-up, well-ventilated place.[3]
- Store under an inert atmosphere.[3]
- Keep away from strong oxidizing agents.[3]

## Disposal Plan

Proper disposal of **SB-612111 hydrochloride** and its containers is crucial to prevent environmental contamination and accidental exposure.

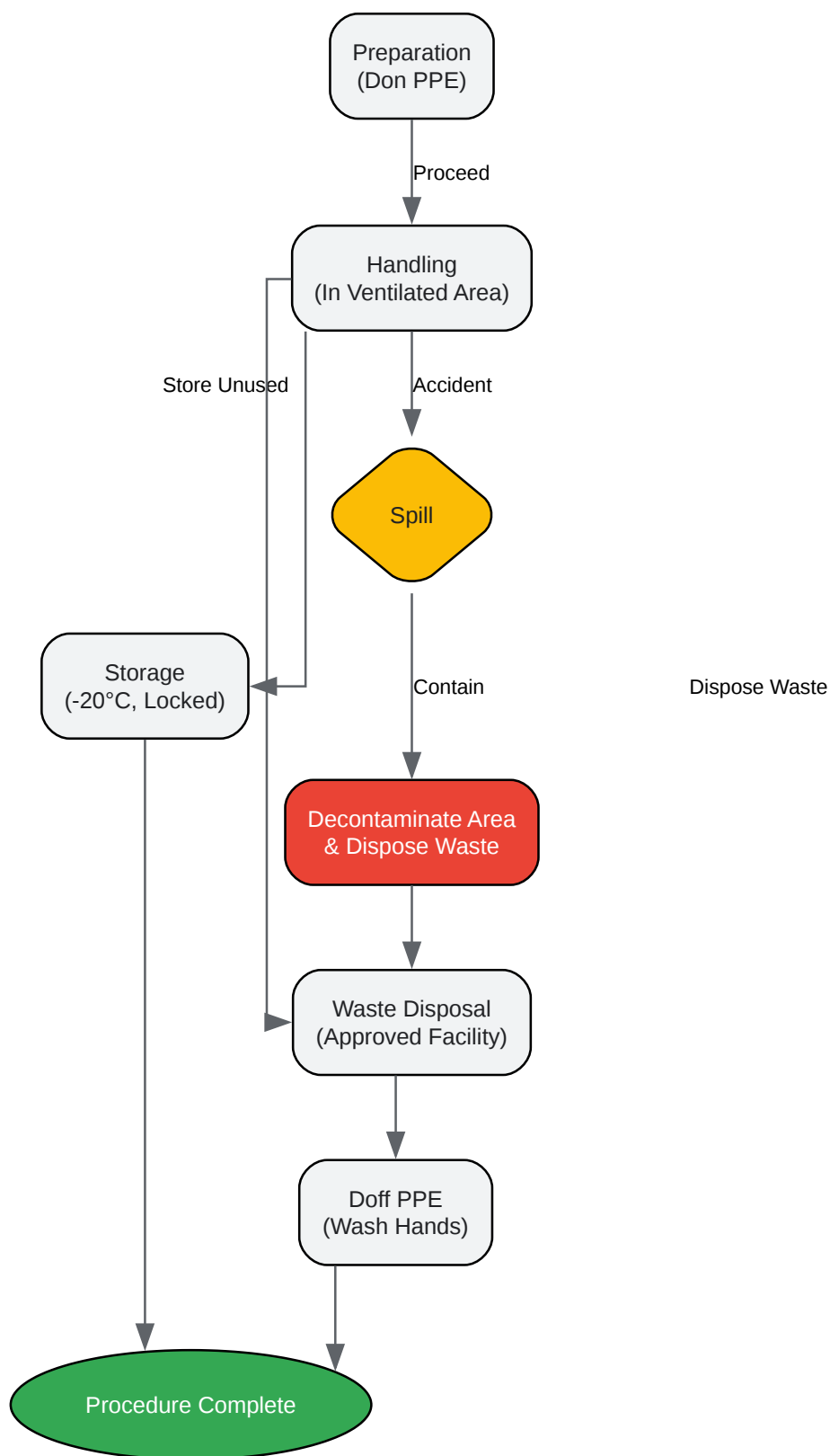
- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3][4]
- Do not let the chemical enter the environment.[3]

## Emergency Procedures

In case of accidental exposure, follow these first-aid measures immediately:

- Inhalation: Remove the victim to fresh air and keep them at rest in a comfortable breathing position.[3]
- Skin Contact: Wash the affected area with plenty of soap and water.[3] Remove contaminated clothing and wash it before reuse.[3]
- Eye Contact: Rinse cautiously with water for several minutes.[3] If present, remove contact lenses and continue rinsing.[3]
- Ingestion: Immediately call a POISON CENTER or doctor.[3][4] Rinse the mouth.[4]

## Safe Handling Workflow



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Caption: Workflow for the safe handling and disposal of **SB-612111 hydrochloride**.

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## References

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